

An In-depth Technical Guide to m-PEG4-O-NHS Ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *m*-PEG4-O-NHS ester

Cat. No.: B609265

[Get Quote](#)

For researchers, scientists, and drug development professionals, precision in bioconjugation is paramount. The selection of an appropriate linker molecule is a critical determinant of the stability, efficacy, and pharmacokinetic profile of the final conjugate. This guide provides a detailed overview of **m-PEG4-O-NHS ester**, a widely used PEGylation reagent for the modification of proteins, peptides, and other amine-containing biomolecules.

Synonyms: m-PEG4-NHS ester, Methyl-PEG4-NHS ester, N-Succinimidyl 4,7,10,13-tetraoxatetradecanoate

Core Physicochemical Properties

The **m-PEG4-O-NHS ester** is a heterobifunctional linker composed of a methoxy-terminated polyethylene glycol (PEG) chain and an N-hydroxysuccinimide (NHS) ester. The PEG component is a short, discrete chain with four ethylene glycol units, which imparts hydrophilicity and can improve the solubility and stability of the conjugated molecule.^{[1][2]} The NHS ester is a highly reactive group that specifically targets primary amines on biomolecules to form stable amide bonds.^[1]

There can be some variability in the reported molecular weight and formula for compounds with similar names. This guide focuses on the most commonly cited variant.

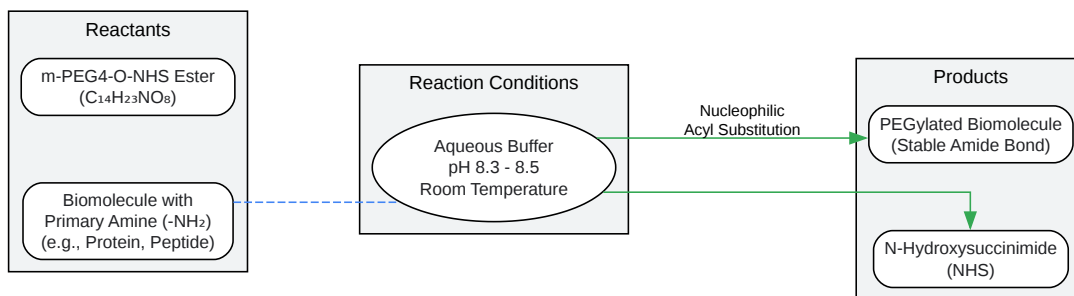
Quantitative Data Summary

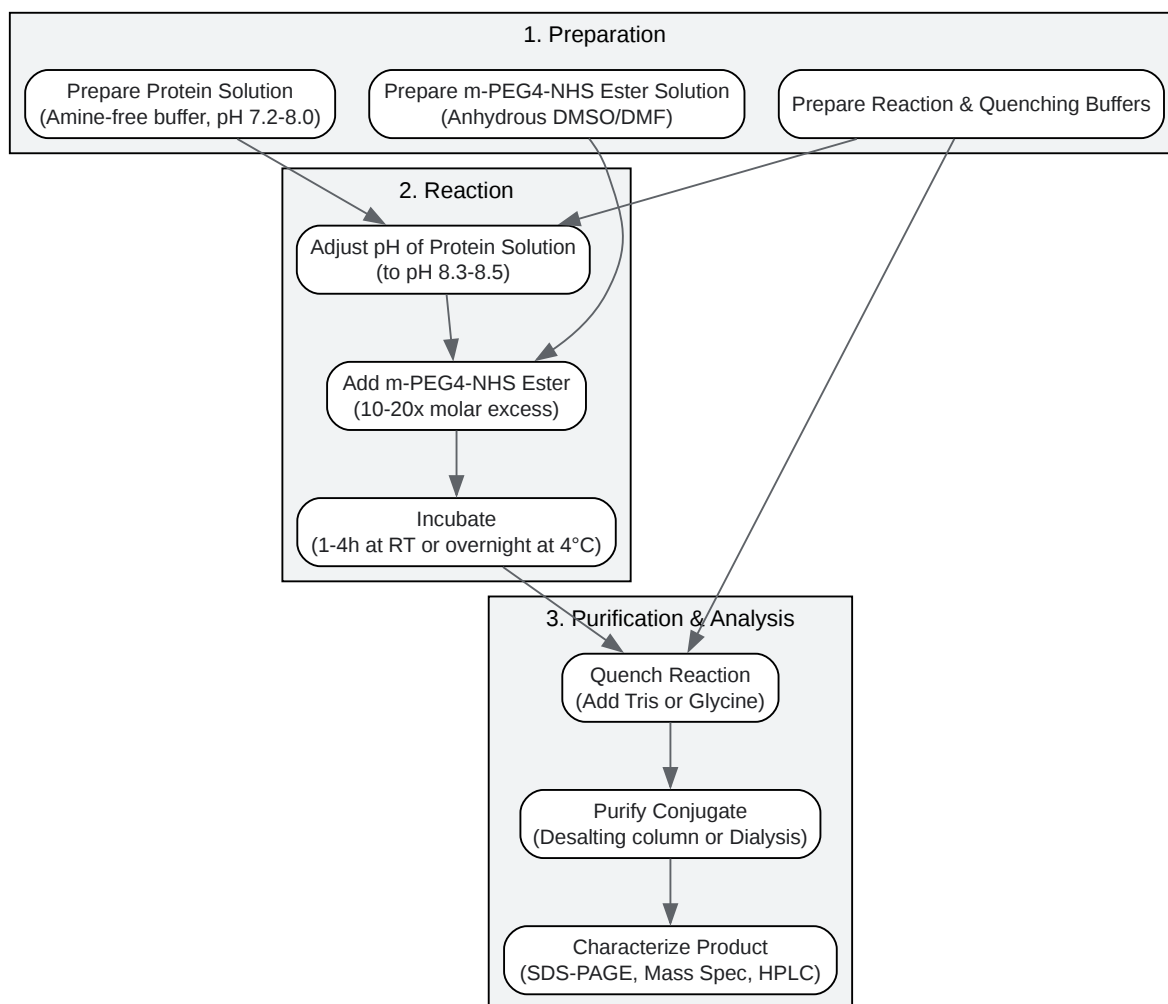
| Property | Value | Source(s) |
|--------------------|---|-----------|
| Chemical Formula | C ₁₄ H ₂₃ NO ₈ | [2][3][4] |
| Molecular Weight | 333.33 g/mol | [3][4] |
| Exact Mass | 333.1424 Da | [2] |
| Purity | Typically ≥95% | [4] |
| Solubility | Soluble in DMSO, DMF, DCM | [5] |
| Appearance | Colorless to light yellow clear liquid | |
| Storage Conditions | -20°C, protected from moisture | [2] |

Mechanism of Action: Amine Conjugation

The primary application of **m-PEG4-O-NHS ester** is the covalent modification of biomolecules via their primary amino groups, such as the ε-amino group of lysine residues or the N-terminal α-amino group of polypeptides. The reaction proceeds through a nucleophilic acyl substitution mechanism, where the primary amine acts as the nucleophile, attacking the carbonyl carbon of the NHS ester. This results in the formation of a stable amide bond and the release of N-hydroxysuccinimide as a byproduct.

This conjugation reaction is highly pH-dependent. Optimal reaction conditions are typically in the range of pH 8.3-8.5.[6][7] At lower pH values, the primary amines are protonated and thus less nucleophilic, slowing down the reaction. Conversely, at higher pH, the NHS ester is prone to hydrolysis, which competes with the desired aminolysis reaction and reduces conjugation efficiency.[6][7]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. m-PEG4-NHS ester, 622405-78-1 | BroadPharm [broadpharm.com]
- 2. medkoo.com [medkoo.com]
- 3. m-PEG4-NHS ester | C14H23NO8 | CID 44622261 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemscene.com [chemscene.com]
- 5. labsolu.ca [labsolu.ca]
- 6. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 7. lumiprobe.com [lumiprobe.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to m-PEG4-O-NHS Ester]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b609265#m-peg4-o-nhs-ester-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com